Spectroscopic Blueprint of 1,2-Oxazole-4-carbothioamide: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*1,2-Oxazole-4-carbothioamide*
CAS No.:	*68251-67-2*
Cat. No.:	*B1501631*

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Introduction: The Significance of the 1,2-Oxazole Scaffold

The 1,2-oxazole ring is a privileged scaffold in medicinal chemistry, forming the core of numerous compounds with a wide spectrum of biological activities. Its unique electronic properties and ability to participate in various intermolecular interactions make it a valuable building block in the design of novel therapeutic agents. The introduction of a carbothioamide group at the 4-position of the 1,2-oxazole ring creates a molecule with significant potential for drug development, particularly in the areas of antimicrobial and anticancer research. The thioamide functionality can act as a key pharmacophore, engaging in hydrogen bonding and other interactions with biological targets. A thorough understanding of the spectroscopic properties of **1,2-Oxazole-4-carbothioamide** is paramount for its unambiguous identification, purity assessment, and the elucidation of its structure-activity relationships.

This technical guide provides a comprehensive overview of the spectroscopic analysis of **1,2-Oxazole-4-carbothioamide**, drawing upon established principles and data from closely related

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analogues to present a predictive yet scientifically grounded blueprint of its spectral characteristics.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Molecular Architecture

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. For **1,2-Oxazole-4-carbothioamide**, both ^{1}H and ^{13}C NMR provide invaluable information about the connectivity and chemical environment of each atom.

A. ^{1}H NMR Spectroscopy: A Proton's Perspective

The proton NMR spectrum of **1,2-Oxazole-4-carbothioamide** is expected to be relatively simple, exhibiting distinct signals for the protons on the oxazole ring and the thioamide group.

Expected Chemical Shifts (in DMSO-d_6):

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Proton	Expected Chemical Shift (ppm)	Multiplicity	Rationale & Expert Insights
H5	~8.5 - 9.0	Singlet	The proton at the 5-position of the 1,2-oxazole ring is deshielded due to the electronegativity of the adjacent oxygen and nitrogen atoms and the aromatic nature of the ring. Its chemical shift is anticipated to be in the downfield region.
-NH_2	~9.5 - 10.5	Broad Singlet	The protons of the primary thioamide group are typically observed as a broad singlet due to quadrupole broadening from the nitrogen atom and potential hydrogen exchange. Their chemical shift can be sensitive to solvent and concentration.

Experimental Protocol for ^1H NMR Spectroscopy:

- Sample Preparation: Dissolve approximately 5-10 mg of **1,2-Oxazole-4-carbothioamide** in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6). The choice of DMSO-d_6 is crucial for observing the exchangeable -NH_2 protons.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.

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- Acquisition Parameters:
  - Acquire the spectrum at room temperature.
  - Use a standard pulse sequence.
  - Set the spectral width to cover the range of 0-12 ppm.
  - Employ a sufficient number of scans to achieve an adequate signal-to-noise ratio.
- Data Processing: Process the raw data using appropriate software, including Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the residual solvent peak of DMSO-d_6 at 2.50 ppm.

B. ^{13}C NMR Spectroscopy: The Carbon Skeleton Unveiled

The ^{13}C NMR spectrum provides a detailed map of the carbon framework of **1,2-Oxazole-4-carbothioamide**.

Expected Chemical Shifts (in DMSO-d_6):

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Carbon	Expected Chemical Shift (ppm)	Rationale & Expert Insights
C3	~150 - 155	The carbon at the 3-position is adjacent to the electronegative nitrogen atom and is part of a C=N bond, resulting in a downfield chemical shift.
C4	~105 - 110	This carbon is situated between two other ring carbons and is influenced by the electron-withdrawing nature of the attached carbothioamide group.
C5	~155 - 160	The carbon at the 5-position is bonded to the ring oxygen and is also part of a C=N-O system, leading to a significant downfield shift.
C=S	~180 - 190	The thiocarbonyl carbon of the carbothioamide group is highly deshielded and typically resonates in the far downfield region of the spectrum[1].

Experimental Protocol for ^{13}C NMR Spectroscopy:

- Sample Preparation: Use the same sample prepared for ^{1}H NMR spectroscopy.
- Instrumentation: A 100 MHz or higher ^{13}C frequency NMR spectrometer is recommended.
- Acquisition Parameters:
  - Employ a proton-decoupled pulse sequence (e.g., zgpg30).
  - Set the spectral width to encompass the range of 0-200 ppm.

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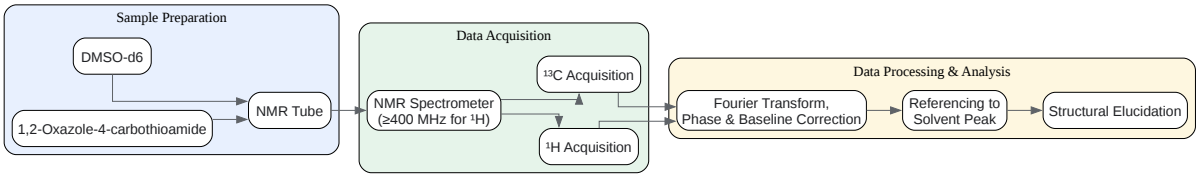
- A longer relaxation delay (e.g., 2-5 seconds) may be necessary for the quaternary carbons to be observed effectively.
- Accumulate a larger number of scans compared to ^{1}H NMR to achieve a good signal-to-noise ratio.

- Data Processing: Process the data similarly to the ^{1}H NMR spectrum, referencing it to the DMSO-d_6 solvent peak at 39.52 ppm.



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Caption: Workflow for NMR Spectroscopic Analysis.

II. Fourier-Transform Infrared (FT-IR) Spectroscopy: Vibrational Fingerprints

FT-IR spectroscopy provides crucial information about the functional groups present in a molecule by measuring their characteristic vibrational frequencies. For **1,2-Oxazole-4-carbothioamide**, the key vibrational modes will be associated with the thioamide group and the oxazole ring.

Expected Characteristic IR Absorption Bands:

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Functional Group	Vibrational Mode	Expected Wavenumber (cm^{-1})	Rationale & Expert Insights
$-NH_2$	N-H Stretching	3400 - 3200 (two bands)	The primary amine of the thioamide will show two distinct stretching vibrations, corresponding to the symmetric and asymmetric modes.[2]
C-H (oxazole)	C-H Stretching	~3100	The C-H bond on the aromatic oxazole ring will exhibit a stretching vibration at a frequency slightly higher than that of aliphatic C-H bonds.
C=N (oxazole)	C=N Stretching	1620 - 1580	The carbon-nitrogen double bond within the oxazole ring gives rise to a characteristic stretching absorption in this region.
C=C (oxazole)	C=C Stretching	1500 - 1450	The carbon-carbon double bond of the oxazole ring will also have a characteristic stretching vibration.
C=S (thioamide)	C=S Stretching	1250 - 1050	The thiocarbonyl stretching vibration is a key diagnostic peak for the carbothioamide group. Its exact position can be

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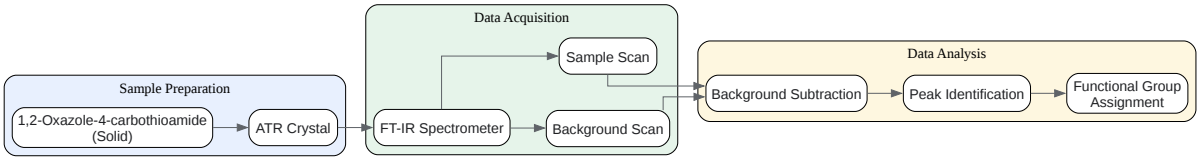
influenced by hydrogen bonding.

Experimental Protocol for FT-IR Spectroscopy:

- Sample Preparation: The solid sample can be analyzed using the Attenuated Total Reflectance (ATR) technique, which requires minimal sample preparation. Alternatively, a KBr pellet can be prepared by grinding a small amount of the sample with dry potassium bromide and pressing it into a transparent disk.
- Instrumentation: A standard FT-IR spectrometer is suitable for this analysis.
- Acquisition Parameters:
  - Scan the sample over the mid-infrared range (4000-400 cm^{-1}).
  - Co-add a sufficient number of scans (e.g., 16 or 32) to obtain a high-quality spectrum.
  - Acquire a background spectrum of the empty ATR crystal or a pure KBr pellet to subtract from the sample spectrum.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.



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Caption: Workflow for FT-IR Spectroscopic Analysis.

III. Mass Spectrometry (MS): Unraveling the Molecular Mass and Fragmentation

Mass spectrometry is a powerful analytical technique that provides information about the molecular weight and structural features of a compound by analyzing its mass-to-charge ratio (m/z) and its fragmentation pattern upon ionization.

Expected Mass Spectrometric Data:

- Molecular Ion Peak (M^+): The molecular weight of **1,2-Oxazole-4-carbothioamide** is 128.16 g/mol . In a high-resolution mass spectrum (HRMS), the exact mass of the molecular ion should be observed, confirming the elemental composition.
- Major Fragmentation Pathways: The fragmentation of the 1,2-oxazole ring often involves cleavage of the weak N-O bond.[3] The carbothioamide group can also undergo characteristic fragmentations.

Plausible Fragmentation Pathways:

- Loss of H_2S: A common fragmentation for primary thioamides is the loss of a molecule of hydrogen sulfide (H_2S, 34 Da).
- Cleavage of the Oxazole Ring: The oxazole ring can fragment through various pathways, including the loss of CO (28 Da) or HCN (27 Da).
- Loss of the Thioamide Group: Fragmentation may involve the loss of the entire carbothioamide group or parts of it.

Experimental Protocol for Mass Spectrometry:

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion or after separation by techniques like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).

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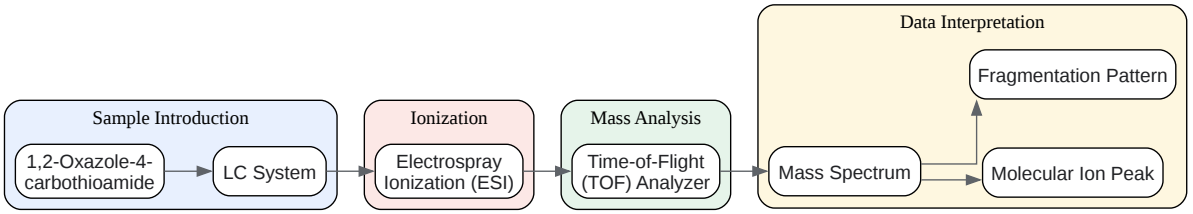
- Ionization Method: Electrospray ionization (ESI) is a suitable soft ionization technique for this molecule, which will likely produce the protonated molecule $[M+H]^+$. Electron ionization (EI) can also be used to induce more extensive fragmentation.
- Mass Analyzer: A variety of mass analyzers can be used, such as quadrupole, time-of-flight (TOF), or Orbitrap, with the latter providing high-resolution data.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion peak and interpret the major fragment ions to deduce the structure of the molecule.



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Caption: Workflow for LC-MS Analysis.

IV. UV-Visible Spectroscopy: Electronic Transitions

UV-Visible spectroscopy provides information about the electronic transitions within a molecule. For **1,2-Oxazole-4-carbothioamide**, the absorption spectrum will be influenced by the conjugated system of the oxazole ring and the thioamide group.

Expected UV-Visible Absorption:

- λ_max: The molecule is expected to exhibit one or more absorption maxima in the UV region, likely between 250-350 nm. These absorptions correspond to $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ electronic transitions within the conjugated system. The exact position and intensity of the absorption bands will be solvent-dependent.

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Experimental Protocol for UV-Visible Spectroscopy:

- Sample Preparation: Prepare a dilute solution of **1,2-Oxazole-4-carbothioamide** in a suitable UV-transparent solvent (e.g., ethanol, methanol, or acetonitrile).
- Instrumentation: Use a dual-beam UV-Visible spectrophotometer.
- Acquisition Parameters:
  - Scan the solution over a wavelength range of 200-800 nm.
  - Use a matched pair of cuvettes, one for the sample solution and one for the solvent blank.
- Data Analysis: Identify the wavelength of maximum absorbance (λ_max) and calculate the molar absorptivity (ε) if the concentration is known.

Conclusion: A Unified Spectroscopic Portrait

The comprehensive spectroscopic analysis of **1,2-Oxazole-4-carbothioamide**, integrating data from NMR, FT-IR, and mass spectrometry, provides a detailed and unambiguous structural characterization. This multi-faceted approach ensures the identity and purity of the compound, which is a critical prerequisite for its advancement in drug discovery and development pipelines. The predictive data and protocols outlined in this guide offer a robust framework for researchers and scientists working with this promising heterocyclic scaffold, enabling them to confidently interpret their experimental findings and accelerate their research endeavors.

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